Amlodipine's Effect on Vascular Smooth Muscle Cell Calcium Influx: A Technical Guide

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Compound of Interest

Compound Name:	*Sevikar*
CAS No.:	*1188913-21-4*
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Executive Summary

Amlodipine, a third-generation dihydropyridine calcium channel blocker, is a cornerstone in the management of hypertension and angina. Its primary therapeutic effect stems from its potent and selective inhibition of L-type voltage-gated calcium channels (Cav1.2) in vascular smooth muscle cells (VSMCs). This action curtails the influx of extracellular calcium, a critical trigger for vasoconstriction, leading to vasodilation and a reduction in peripheral vascular resistance. Beyond this primary mechanism, amlodipine exhibits a complex pharmacological profile, influencing intracellular calcium mobilization and other signaling pathways. This guide provides a comprehensive technical overview of amlodipine's mechanism of action on calcium influx in VSMCs, presenting quantitative data, detailed experimental methodologies, and visual representations of the involved signaling cascades and experimental workflows.

Core Mechanism of Action: L-Type Calcium Channel Blockade

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The fundamental action of amlodipine is its high-affinity binding to and subsequent blockade of L-type voltage-gated calcium channels. These channels are pivotal in the process of excitation-contraction coupling in VSMCs. The influx of extracellular calcium through these channels initiates a cascade of events leading to muscle contraction.

Upon membrane depolarization, L-type calcium channels open, allowing Ca2+ to enter the cell and increase the intracellular calcium concentration ([Ca2+]i). This rise in [Ca2+]i leads to the binding of calcium to calmodulin (CaM). The Ca2+-CaM complex then activates myosin light chain kinase (MLCK), which in turn phosphorylates the myosin light chains. This phosphorylation event enables the interaction between actin and myosin filaments, resulting in cross-bridge cycling and, consequently, smooth muscle contraction and vasoconstriction.

Amlodipine, by binding to the L-type calcium channel, stabilizes it in an inactivated state, thereby reducing the probability of the channel opening in response to depolarization. This significantly diminishes the influx of calcium into the VSMC, leading to smooth muscle relaxation, vasodilation, and a decrease in blood pressure. The action of amlodipine is characterized by its voltage- and use-dependence, meaning its inhibitory effect is more pronounced in depolarized and frequently activated channels, which is typical of the state of vascular smooth muscle in hypertensive conditions.

Quantitative Data on Amlodipine's Interaction with L-Type Calcium Channels

The following table summarizes key quantitative parameters defining the interaction of amlodipine with L-type calcium channels and its effect on vascular smooth muscle contraction. These values are compiled from various in vitro studies and may vary depending on the specific experimental conditions, tissue type, and methodology employed.

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Parameter	Value	Species/Tissue	Experimental Condition	Reference
IC50 (Inhibition of Ca2+-induced contraction)	1.9 nM	Rat Aorta	Depolarized	
IC50 (Inhibition of K+-induced contraction)	19.4 nM	Rat Aorta	45 mM K+	
Kd (Dissociation constant)	1.64 ± 0.17 nM	Rat Cardiac Membranes	Radioligand binding with (-) [3H]amlodipine	
IC50 (Inhibition of CavAb channel)	10 ± 0.4 nM	Bacterial (model channel)	Electrophysiology	
IC50 (Radioligand DHP binding inhibition)	4.2 ± 0.6 µM	Rabbit Skeletal Muscle T-tubules	Quaternary amlodipine derivative	

Signaling Pathways

Primary Signaling Pathway of Amlodipine Action

The primary signaling pathway affected by amlodipine is the calcium-dependent contraction cascade in vascular smooth muscle cells. By blocking the L-type calcium channel, amlodipine directly interferes with the initial step of this pathway.

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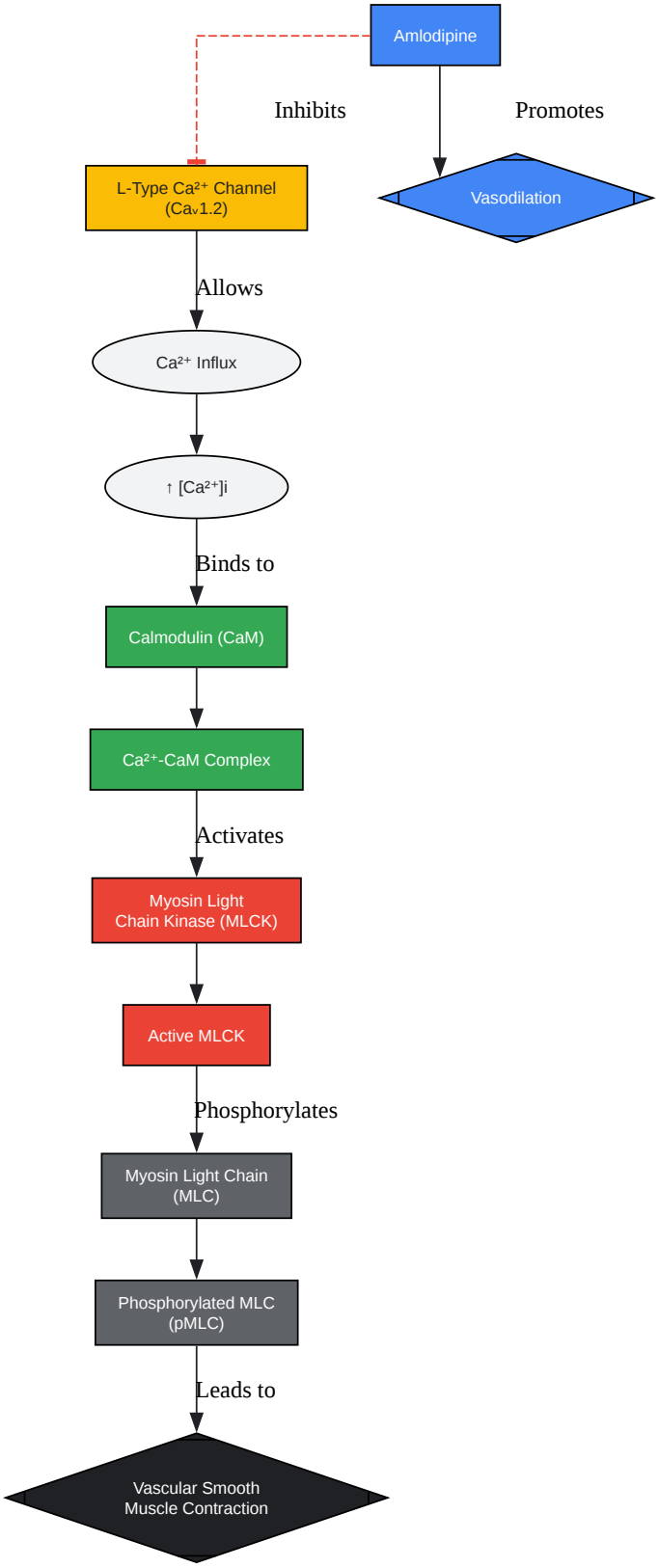

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Caption: Amlodipine's primary mechanism of inducing vasodilation.

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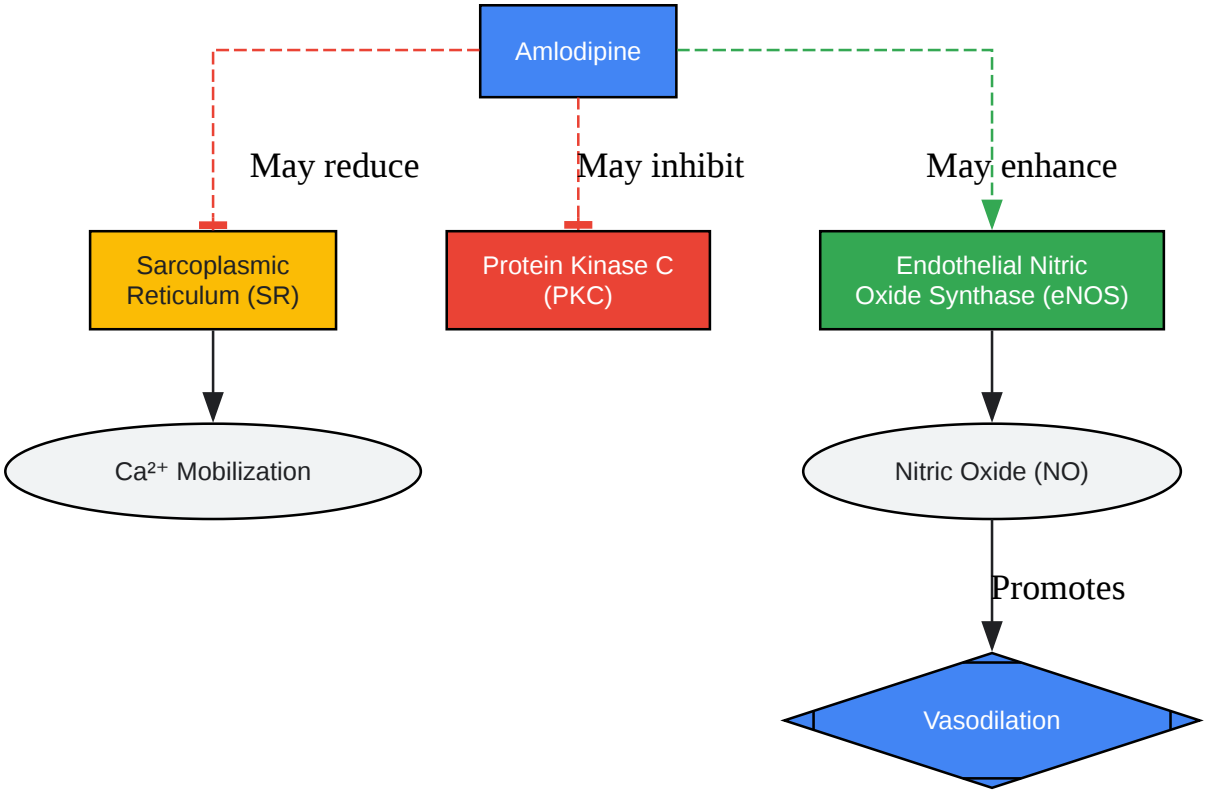
Secondary Signaling Considerations

While the primary effect of amlodipine is the blockade of L-type calcium channels, some studies suggest it may also influence other signaling pathways in vascular smooth muscle cells, contributing to its overall therapeutic profile. These effects are generally observed at concentrations higher than those required for significant calcium channel blockade.



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Caption: Potential secondary signaling effects of amlodipine.

Experimental Protocols

Measurement of Intracellular Calcium Concentration ([Ca2+]i) using Fura-2 AM

This protocol outlines the fundamental steps for measuring changes in intracellular calcium concentration in cultured vascular smooth muscle cells in response to amlodipine treatment using the ratiometric fluorescent indicator Fura-2 AM.

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Principle: Fura-2 AM is a cell-permeant dye that is cleaved by intracellular esterases to the membrane-impermeant Fura-2. Fura-2 exhibits a shift in its fluorescence excitation maximum from 380 nm to 340 nm upon binding to Ca2+. The ratio of fluorescence intensities at these two excitation wavelengths is directly proportional to the intracellular calcium concentration.

Methodology:

- Cell Culture: Culture primary or immortalized vascular smooth muscle cells on glass coverslips suitable for fluorescence microscopy until they reach the desired confluency.
- Dye Loading:
  - Prepare a loading buffer (e.g., Hanks' Balanced Salt Solution with Ca2+ and Mg2+) containing 2-5 µM Fura-2 AM and a mild non-ionic surfactant like Pluronic F-127 (0.02%) to aid in dye solubilization.
  - Incubate the cells with the Fura-2 AM loading solution for 30-60 minutes at 37°C in the dark.
  - Wash the cells twice with the loading buffer to remove extracellular dye.
- Amlodipine Treatment and Data Acquisition:
  - Mount the coverslip onto a perfusion chamber on the stage of an inverted fluorescence microscope equipped with a ratiometric imaging system.
  - Perfuse the cells with a baseline buffer and record the basal Fura-2 fluorescence ratio (340/380 nm excitation, ~510 nm emission).
  - Introduce a stimulating agent (e.g., high potassium solution to induce depolarization or a vasoconstrictor agonist) to elicit an increase in [Ca2+]i and record the response.
  - After a washout period, pre-incubate the cells with the desired concentration of amlodipine for a specified duration.
  - Re-introduce the stimulating agent in the presence of amlodipine and record the Fura-2 fluorescence ratio.

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- Data Analysis:
  - Calculate the 340/380 nm fluorescence ratio for each time point.
  - The change in this ratio reflects the change in intracellular calcium concentration.
  - Compare the peak response to the stimulating agent in the absence and presence of amlodipine to quantify the inhibitory effect of the drug.

Patch-Clamp Electrophysiology for L-Type Calcium Channel Current Measurement

This protocol provides a general outline for recording L-type calcium channel currents in isolated vascular smooth muscle cells using the whole-cell patch-clamp technique to assess the inhibitory effects of amlodipine.

Principle: The patch-clamp technique allows for the measurement of ionic currents across the cell membrane. In the whole-cell configuration, the experimenter has electrical access to the entire cell, enabling the recording of macroscopic currents from all L-type calcium channels on the cell surface.

Methodology:

- Cell Isolation: Isolate single vascular smooth muscle cells from arterial tissue using enzymatic digestion (e.g., with collagenase and elastase).
- Electrophysiological Recording:
  - Transfer the isolated cells to a recording chamber on an inverted microscope.
  - Use a glass micropipette with a tip diameter of ~1 µm, filled with an appropriate intracellular solution (containing a Cs+-based solution to block K+ currents and an ATP-regenerating system), to form a high-resistance seal (gigaohm seal) with the cell membrane.
  - Apply a brief pulse of suction to rupture the membrane patch under the pipette tip, achieving the whole-cell configuration.

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- Clamp the membrane potential at a holding potential where L-type calcium channels are in a closed state (e.g., -80 mV).
- Apply depolarizing voltage steps (e.g., to 0 mV) to activate the L-type calcium channels and record the resulting inward Ca2+ (or Ba2+, which is often used as the charge carrier to avoid calcium-dependent inactivation) current.

- Amlodipine Application and Analysis:
  - Establish a stable baseline recording of the L-type calcium channel current.
  - Perfuse the recording chamber with an extracellular solution containing the desired concentration of amlodipine.
  - Continuously record the channel currents during and after amlodipine application to observe the onset and extent of inhibition.
  - To assess voltage-dependence, vary the holding potential and the depolarizing test pulse potential in the absence and presence of amlodipine.
  - To evaluate use-dependence, apply trains of depolarizing pulses at different frequencies.
- Data Analysis:
  - Measure the peak amplitude of the inward current in response to depolarizing pulses before and after amlodipine application.
  - Construct dose-response curves to determine the IC50 of amlodipine.
  - Analyze the current-voltage (I-V) relationship and the voltage-dependence of inactivation to characterize the modulatory effects of amlodipine on channel gating.

Experimental Workflow

The following diagram illustrates a typical experimental workflow for characterizing the effects of a calcium channel blocker like amlodipine on vascular smooth muscle cell function.

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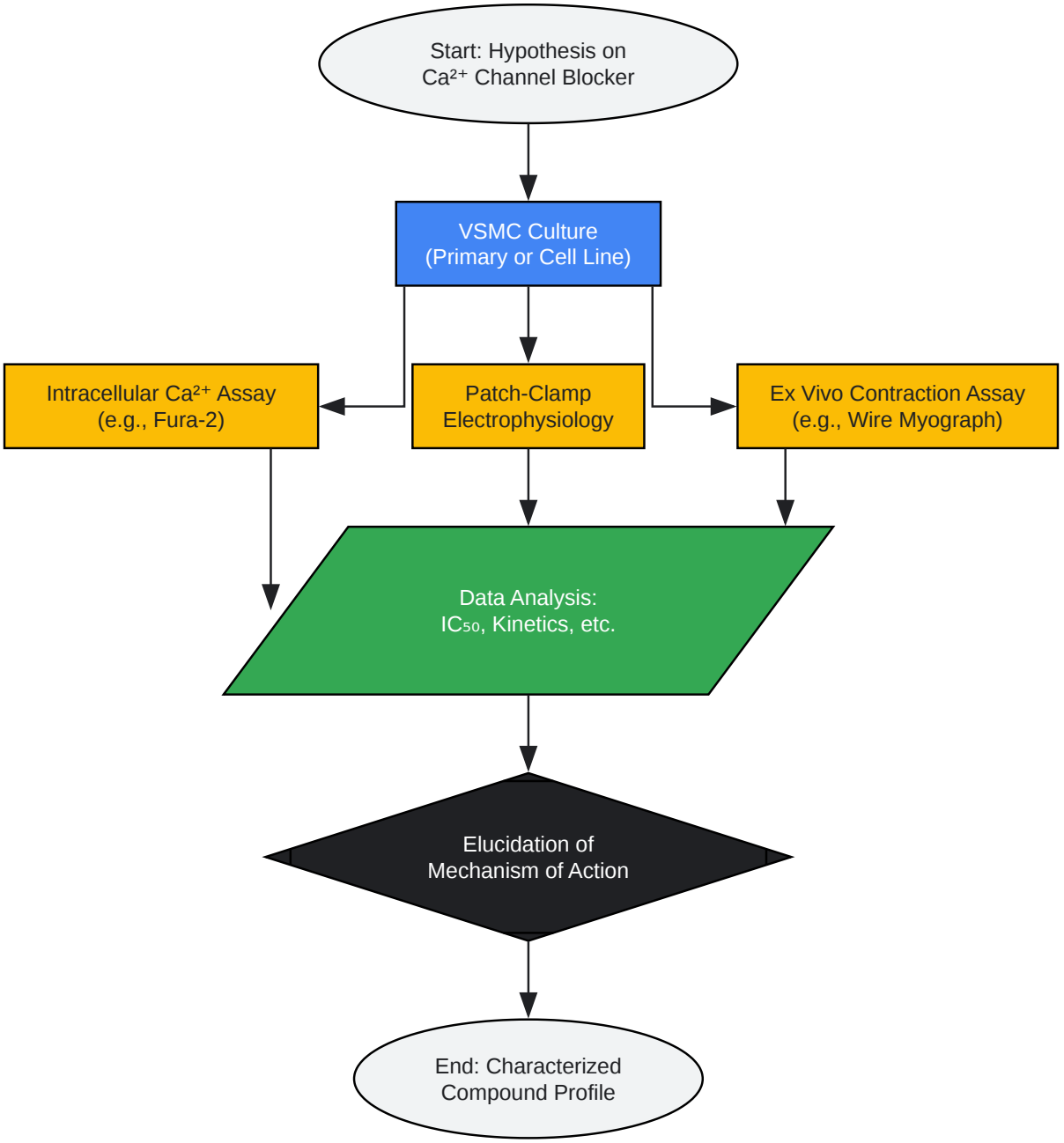

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Caption: Experimental workflow for amlodipine's effects on VSMCs.

Conclusion

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Amlodipine's primary and most well-characterized effect on vascular smooth muscle cells is the inhibition of L-type voltage-gated calcium channels, leading to a reduction in intracellular calcium influx and subsequent vasodilation. This in-depth guide has provided a detailed overview of this core mechanism, supported by quantitative data, comprehensive experimental protocols, and visual diagrams of the relevant signaling pathways and experimental workflows. A thorough understanding of these technical aspects is crucial for researchers and drug development professionals working to innovate within the field of cardiovascular therapeutics. Further investigation into the potential secondary signaling effects of amlodipine may unveil additional facets of its pharmacological profile and open new avenues for therapeutic intervention.

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